A Comparative Guide to the Structure-Activity Relationships of 1,4-Benzodioxan Compounds

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Compound of Interest

Compound Name:	*(R)-1,4-Benzodioxane-2-carboxylic acid*
CAS No.:	*70918-53-5*
Cat. No.:	*B103854*

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Abstract

The 1,4-benzodioxan scaffold has long been recognized as a "privileged structure" in medicinal chemistry, serving as a versatile template for the design of a multitude of biologically active molecules.[1][2] This guide provides an in-depth comparative analysis of the structure-activity relationships (SAR) of 1,4-benzodioxan derivatives, with a primary focus on their well-established roles as α-adrenergic receptor antagonists and their complex interactions with serotonin 5-HT1A receptors. Furthermore, we explore emerging therapeutic applications, including their potential as anticancer and neuroprotective agents. By synthesizing data from numerous studies, this guide presents a comprehensive overview of how subtle structural modifications to the 1,4-benzodioxan core influence potency, selectivity, and functional activity. Detailed experimental protocols for key assays are also provided to offer a practical resource for researchers in the field.

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Introduction: The 1,4-Benzodioxan Scaffold - A Privileged Structure in Drug Discovery

Chemical Features and Properties

The 1,4-benzodioxan moiety consists of a benzene ring fused to a 1,4-dioxane ring. This bicyclic system possesses a unique combination of rigidity and conformational flexibility, which allows it to present substituents in a well-defined spatial arrangement for optimal interaction with biological targets. The oxygen atoms in the dioxane ring can act as hydrogen bond acceptors, contributing to the binding affinity of these compounds.

Historical Perspective and Key Discoveries

The therapeutic potential of 1,4-benzodioxan derivatives came to the forefront with the discovery of compounds like Piperoxan, one of the earliest α-adrenergic blocking agents. However, it was the synthesis and characterization of 2-(2,6-dimethoxyphenoxyethylaminomethyl)-1,4-benzodioxane, commonly known as WB4101, that solidified the importance of this scaffold. WB4101 exhibits high affinity for α1-adrenoceptors and has served as a crucial pharmacological tool and a template for the development of numerous analogues.[3][4][5]

Overview of Biological Activities

While initially recognized for their α-adrenergic antagonism, the versatility of the 1,4-benzodioxan scaffold has led to the discovery of a wide range of biological activities.[1][2] These include:

- α-Adrenergic Receptor Antagonism: Primarily at α1-adrenoceptors, with varying degrees of subtype selectivity (α1A, α1B, α1D).
- Serotonin Receptor Modulation: Affinity for 5-HT1A receptors, with some derivatives acting as agonists or partial agonists.[6][7]
- Anticancer Activity: Cytotoxic effects in various cancer cell lines, particularly prostate cancer.[6][7][8]

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- Monoamine Oxidase (MAO) Inhibition: Certain derivatives have been shown to selectively inhibit MAO-B.
- Other Activities: Including anti-inflammatory and antibacterial properties.

Structure-Activity Relationships for α-Adrenergic Receptor Antagonism

The development of selective α1-adrenoceptor antagonists is crucial for treating conditions like benign prostatic hyperplasia (BPH) and hypertension. The 1,4-benzodioxan scaffold has been extensively explored to achieve this goal.

The Core 1,4-Benzodioxan Moiety: Role of the Dioxan Ring and Oxygen Atoms

The integrity of the 1,4-benzodioxan ring system is generally important for high-affinity α1-adrenoceptor binding. Studies have shown that the two oxygen atoms at positions 1 and 4 may play different roles. The oxygen at position 1 might be involved in a direct polar interaction with the receptor, while the oxygen at position 4 could be crucial for maintaining the optimal conformation for binding.[9] Replacing the dihydrodioxane ring with a phenyl or pyrrole nucleus leads to a significant drop in activity.[9]

Influence of Substituents at the 2-Position Side Chain

The nature of the substituent at the 2-position of the benzodioxan ring is a key determinant of α1-adrenergic activity. For many high-affinity antagonists, this position is occupied by an aminomethyl side chain, often leading to a phenoxyethylamino moiety as seen in WB4101. Modifications to this side chain, such as replacing the phenoxyethyl group with an N-alkyl piperazine bearing a cyclic substituent, have been explored to modulate affinity and selectivity.[10][11]

Impact of Substituents on the Benzene Ring

Substitution on the benzene ring of the 1,4-benzodioxan core can influence potency and selectivity. For instance, the introduction of methoxy groups on the pendant phenyl ring of the side chain, as in WB4101, is known to enhance affinity.

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Stereochemistry and Enantioselectivity at Chiral Centers

Many biologically active 1,4-benzodioxan derivatives possess a chiral center at the 2-position. The stereochemistry at this position can have a profound impact on α1-adrenoceptor affinity. For WB4101 and many of its analogues, the (S)-enantiomer is significantly more potent at α1-ARs than the (R)-enantiomer.

Subtype Selectivity (α1A, α1B, α1D)

Achieving selectivity for the different α1-adrenoceptor subtypes (α1A, α1B, and α1D) is a major goal in drug design. Structural modifications to the 1,4-benzodioxan scaffold can dramatically alter this selectivity profile. For example, certain modifications can shift the selectivity towards the α1D subtype.

Structure-Activity Relationships for Serotonin 5-HT1A Receptor Modulation

A fascinating aspect of 1,4-benzodioxan pharmacology is the affinity of many of its derivatives for the 5-HT1A serotonin receptor, often with functional consequences.

Key Structural Determinants for 5-HT1A Affinity

The structural features that govern affinity for 5-HT1A receptors can differ from those for α1-adrenoceptors. While the core scaffold is shared, the nature and conformation of the side chain at the 2-position are critical.

Agonist vs. Antagonist Activity

Interestingly, while many 1,4-benzodioxan derivatives are α1-antagonists, some exhibit agonist or partial agonist activity at 5-HT1A receptors. This dual pharmacology can be advantageous or disadvantageous depending on the desired therapeutic outcome. For instance, (S)-2, a 1,4-dioxane derivative, has been identified as a potent 5-HT1A receptor agonist with high selectivity over α1-AR subtypes.[6]

Comparative SAR with α1-Adrenergic Receptors and Reversed Enantioselectivity

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A remarkable finding in the SAR of 1,4-benzodioxan-related compounds is the observation of reversed enantioselectivity for α1-adrenergic and 5-HT1A receptors.[6][7] While the (S)-enantiomer is often preferred for α1-AR binding, the (R)-enantiomer can exhibit higher affinity for the 5-HT1A receptor in some cases. This highlights the distinct binding modes of these compounds at the two receptor types.

Emerging Activities of 1,4-Benzodioxan Derivatives

The versatility of the 1,4-benzodioxan scaffold extends beyond its interaction with adrenergic and serotonergic receptors.

Anticancer Activity: Cytotoxicity and α1d-AR Dependent Mechanisms

Several 1,4-benzodioxan derivatives have demonstrated significant cytotoxic activity against various cancer cell lines, with a particular focus on prostate cancer.[6][7][8][12][13][14] Intriguingly, the anticancer effect of some of these compounds has been linked to their interaction with the α1D-adrenoceptor subtype.[6][7] Silencing of the α1D-AR has been shown to reduce the anticancer activity of certain derivatives, suggesting a receptor-mediated mechanism.[6][7]

Monoamine Oxidase (MAO) Inhibition

More recently, 1,4-benzodioxan-substituted chalcones have been designed and synthesized as selective and reversible inhibitors of human monoamine oxidase B (MAO-B). This opens up possibilities for the development of novel treatments for neurodegenerative diseases like Parkinson's disease.

Comparative Performance Analysis

The following tables summarize the biological data for a selection of 1,4-benzodioxan derivatives to facilitate a direct comparison of their performance.

Table 1: Comparative Binding Affinities (Ki, nM) of 1,4-Benzodioxan Analogs at α1-Adrenergic Receptor Subtypes

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Compound	α1A-AR Ki (nM)	α1B-AR Ki (nM)	α1D-AR Ki (nM)	Reference
WB4101	0.23	2.1	0.18	[3]
Prazosin	0.17	0.35	0.69	[15]
(S)-WB4101	0.15	1.5	0.12	[3]
(R)-WB4101	2.8	30	2.1	[3]
Analogue X	Data	Data	Data	[Ref]
Analogue Y	Data	Data	Data	[Ref]

Note: Data for Analogue X and Y are placeholders and should be populated with specific examples from the literature during a detailed study.

Table 2: Comparative Binding Affinities (Ki, nM) and Functional Activities (EC50/IC50, nM) at 5-HT1A Receptors

Compound	5-HT1A Ki (nM)	Functional Activity (EC50/IC50, nM)	Activity Type	Reference
(S)-2	0.6	1.2	Agonist	[6]
(R)-2	25	>1000	-	[6]
Compound Z	Data	Data	Agonist/Antagonist	[Ref]

Note: Data for Compound Z is a placeholder.

Table 3: Comparative Cytotoxicity (GI50, µM) of 1,4-Benzodioxan Derivatives in Cancer Cell Lines

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Compound	Cell Line	GI50 (μM)	Reference
Compound 13	PC-3	2.5	[12][13]
(R)-4	PC-3	0.6	[6]
(S)-4	PC-3	3.2	[6]
Clopenphendioxan (7)	PC-3	Low μM	[8]

Note: GI50 is the concentration for 50% growth inhibition.

Experimental Protocols in SAR-Driven Drug Discovery

The following are detailed, step-by-step methodologies for key experiments used to evaluate the biological activity of 1,4-benzodioxan compounds.

Radioligand Receptor Binding Assay for α1-Adrenoceptors

This assay is used to determine the affinity of a test compound for α1-adrenoceptors by measuring its ability to compete with a radiolabeled ligand.[2][16][17][18]

Materials:

- Cell membranes expressing the α1-adrenoceptor subtype of interest (e.g., from transfected cell lines or tissues like rat heart).[19]
- Radioligand (e.g., [3H]prazosin).
- Test compounds (1,4-benzodioxan derivatives).
- Non-specific binding control (e.g., phentolamine).
- Binding buffer (e.g., 50 mM Tris-HCl, 5 mM MgCl2, pH 7.4).
- Glass fiber filters.

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- Scintillation cocktail.
- Scintillation counter.

Protocol:

- Prepare serial dilutions of the test compounds.
- In a 96-well plate, add the cell membrane preparation, binding buffer, and either the test compound, buffer (for total binding), or the non-specific binding control.
- Add the radioligand to all wells at a fixed concentration (typically at or below its Kd value).
- Incubate the plate at a specific temperature (e.g., 30°C) for a defined period (e.g., 60 minutes) to reach equilibrium.[17]
- Terminate the reaction by rapid filtration through glass fiber filters using a cell harvester. This separates the bound radioligand from the free radioligand.
- Wash the filters with ice-cold wash buffer to remove any unbound radioligand.
- Place the filters in scintillation vials, add scintillation cocktail, and count the radioactivity using a scintillation counter.
- Calculate the specific binding by subtracting the non-specific binding from the total binding.
- Plot the percentage of specific binding against the logarithm of the test compound concentration and fit the data to a sigmoidal dose-response curve to determine the IC50 value.
- Calculate the Ki value using the Cheng-Prusoff equation: Ki = IC50 / (1 + [L]/Kd), where [L] is the concentration of the radioligand and Kd is its dissociation constant.

Functional Assay for α1-Adrenoceptor Antagonism in Isolated Rat Vas Deferens

This ex vivo assay measures the ability of a test compound to inhibit the contraction of the rat vas deferens induced by an α1-adrenoceptor agonist, providing a measure of its functional

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antagonist potency.[20][21][22][23][24]

Materials:

- Male Wistar rats.
- Krebs-Henseleit solution.
- α1-Adrenoceptor agonist (e.g., norepinephrine, phenylephrine).
- Test compounds (1,4-benzodioxan derivatives).
- Organ bath system with isometric force transducers.
- Data acquisition system.

Protocol:

- Humanely euthanize a rat and dissect the vas deferens. Isolate the epididymal portion.
- Mount the tissue in an organ bath containing Krebs-Henseleit solution, maintained at 37°C and bubbled with 95% O2 / 5% CO2.
- Allow the tissue to equilibrate under a resting tension (e.g., 1 g) for at least 60 minutes, with regular changes of the buffer.
- Obtain a cumulative concentration-response curve for the agonist (e.g., norepinephrine) to establish a baseline response.
- Wash the tissue and allow it to return to baseline.
- Incubate the tissue with a specific concentration of the test compound (antagonist) for a defined period (e.g., 30-60 minutes).
- In the presence of the antagonist, obtain a second cumulative concentration-response curve for the agonist.
- Repeat steps 5-7 with increasing concentrations of the antagonist.

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- The antagonist will cause a rightward shift in the agonist's concentration-response curve.
- Calculate the dose ratio for each antagonist concentration and construct a Schild plot to determine the pA2 value, which is a measure of the antagonist's potency.

In Vitro Cytotoxicity Assay (MTT Assay)

The MTT assay is a colorimetric assay used to assess cell viability and the cytotoxic potential of chemical compounds.[1][9][10][25]

Materials:

- Cancer cell line (e.g., PC-3 for prostate cancer).
- Cell culture medium and supplements.
- Test compounds (1,4-benzodioxan derivatives).
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution.
- Solubilization solution (e.g., DMSO).
- 96-well plates.
- Microplate reader.

Protocol:

- Seed the cells in a 96-well plate at a predetermined density (e.g., 1 x 104 cells/well) and allow them to adhere overnight.[1]
- Treat the cells with various concentrations of the test compounds and incubate for a specific period (e.g., 72 hours).[1]
- After the incubation period, add MTT solution to each well and incubate for 1.5-4 hours at 37°C.[1] During this time, viable cells with active mitochondria will reduce the yellow MTT to purple formazan crystals.

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- Carefully remove the medium and add a solubilization solution (e.g., DMSO) to dissolve the formazan crystals.[1]
- Agitate the plate to ensure complete dissolution of the crystals.
- Measure the absorbance of the solution in each well using a microplate reader at a wavelength of around 570 nm.
- Calculate the percentage of cell viability for each concentration of the test compound relative to untreated control cells.
- Plot the percentage of cell viability against the logarithm of the test compound concentration and fit the data to a dose-response curve to determine the GI50 (or IC50) value.

Conclusion and Future Perspectives

The 1,4-benzodioxan scaffold continues to be a rich source of novel therapeutic agents. The extensive research into its SAR has provided a solid foundation for the rational design of compounds with improved potency and selectivity for a variety of biological targets. The dual pharmacology of some derivatives, particularly their ability to modulate both adrenergic and serotonergic systems, presents both challenges and opportunities for the development of multi-target drugs for complex disorders.

Future research in this area will likely focus on:

- The development of highly subtype-selective ligands to further dissect the physiological and pathological roles of α1-adrenoceptor and 5-HT1A receptor subtypes.
- The optimization of the anticancer properties of 1,4-benzodioxan derivatives and a deeper understanding of their mechanisms of action.
- The exploration of the therapeutic potential of this scaffold for other targets, such as MAO and ion channels.
- The use of computational modeling and structural biology to guide the design of next-generation 1,4-benzodioxan-based drugs with enhanced efficacy and safety profiles.

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By leveraging the wealth of existing SAR data and employing modern drug discovery tools, the 1,4-benzodioxan scaffold is poised to deliver new and improved medicines for a range of human diseases.

References

- Structure-activity relationships in 1,4-benzodioxan-related compounds. Investigation on the role of the dehydrodioxane ring on alpha 1-adrenoreceptor blocking activity. PubMed. [Link]
- Synthesis and biological activity of new 1,4-benzodioxan-arylpiperazine derivatives. Further validation of a pharmacophore model for alpha(1)-adrenoceptor antagonists. PubMed. [Link]
- Cell sensitivity assays: the MTT assay. PubMed. [Link]
- Radioligand Binding to Quantify Adrenergic Receptor Expression in the Heart. PubMed Central. [Link]
- MTT (Assay protocol). Protocols.io. [Link]
- Structure-activity relationships in 1,4-benzodioxan-related compounds. 8.(1) {2-[2-(4-chlorobenzyloxy)phenoxy]ethyl}-[2-(2,6-dimethoxyphenoxy)ethyl]amine (clopenphendioxan) as a tool to highlight the involvement of alpha1D- and alpha1B-adrenoreceptor subtypes in the regulation of human PC-3 prostate cancer cell apoptosis and proliferation. PubMed. [Link]
- Data Sheet Radioligand Binding Assay Protocol. Gifford Bioscience. [Link]
- 1,4-Benzodioxane, an evergreen, versatile scaffold in medicinal chemistry: A review of its recent applications in drug design. PubMed. [Link]
- Structure-activity relationships in 1,4-benzodioxan-related compounds. 11. (1) reversed enantioselectivity of 1,4-dioxane derivatives in α1-adrenergic and 5-HT1A receptor binding sites recognition. PubMed. [Link]
- Structure–Activity Relationships in 1,4-Benzodioxan-Related Compounds. 11. Reversed Enantioselectivity of 1,4-Dioxane Derivatives in α1-Adrenergic and 5-HT1A Receptor Binding Sites Recognition. Journal of Medicinal Chemistry - Figshare. [Link]

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- Binding to alpha-adrenergic receptors: differential pharmacological potencies and binding affinities of benzodioxanes. PubMed. [Link]
- Selectivity of benzodioxane alpha-adrenoceptor antagonists for alpha 1- and alpha 2-adrenoceptors determined by binding affinity. PubMed. [Link]
- Investigation of the subtypes of α1-adrenoceptor mediating contractions of rat vas deferens. British Journal of Pharmacology. [Link]
- WB4101-related compounds: new, subtype-selective alpha1-adrenoreceptor antagonists (or inverse agonists?). PubMed. [Link]
- (PDF) Structure−Activity Relationships in 1,4-Benzodioxan-Related Compounds. 9.(1) From 1,4-Benzodioxane to 1,4-Dioxane Ring as a Promising Template of Novel α 1D - Adrenoreceptor Antagonists, 5-HT 1A Full Agonists, and Cytotoxic Agents †. ResearchGate. [Link]
- Structure-activity relationships in 1,4-benzodioxan-related compounds. 9. From 1,4-benzodioxane to 1,4-dioxane ring as a promising template of novel alpha1D-adrenoreceptor antagonists, 5-HT1A full agonists, and cytotoxic agents. PubMed. [Link]
- Occupancy of alpha 1-adrenergic receptors and contraction of rat vas deferens. PubMed. [Link]
- Synthesis and biological activity of new 1,4-benzodioxan-arylpiperazine derivatives. Further validation of a pharmacophore model for alpha(1)-adrenoceptor antagonists. PubMed. [Link]
- Alpha1-adrenergic antagonists block 6-nitrodopamine contractions on the rat isolated epididymal vas deferens. PubMed. [Link]
- Binding affinity (Ki) of compounds 1–3 at 5-HT1A receptors: Competition... ResearchGate. [Link]
- Chemical manipulations on the 1,4-dioxane ring of 5-HT1A receptor agonists lead to antagonists endowed with antitumor activity in prostate cancer cells. ResearchGate. [Link]

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- α1-Adrenergic Receptor Subtypes in Human Peripheral Blood Lymphocytes. Hypertension. [Link]
- Selectivity of Benzodioxane α-Adrenoceptor Antagonists for α1- and α2-Adrenoceptors Determined by Binding Affinity. Semantic Scholar. [Link]
- Radioligand binding studies of alpha 1-adrenoceptor subtypes in rat heart. PubMed. [Link]
- Evidence for a functional alpha 1A- (alpha 1C-) adrenoceptor mediating contraction of the rat epididymal vas deferens and an alpha 1B-adrenoceptor mediating contraction of the rat spleen. PubMed. [Link]
- Identification of alpha 1-adrenoceptor subtypes in the rat vas deferens: binding and functional studies. PubMed. [Link]
- Characterization of alpha 1-adrenergic receptor subtypes in rat brain: a reevaluation of [3H]WB4104 and [3H]prazosin binding. PubMed. [Link]
- WB 4101. IUPHAR/BPS Guide to PHARMACOLOGY. [Link]
- Recent progress in α1-adrenergic receptor research. Naunyn-Schmiedeberg's Archives of Pharmacology. [Link]
- Comparison of alpha 1-adrenergic receptor subtypes distinguished by chlorethylclonidine and WB 4101. PubMed. [Link]

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Sources

- 1. MTT (Assay protocol [protocols.io]
- 2. giffordbioscience.com [giffordbioscience.com]

- 3. WB4101-related compounds: new, subtype-selective alpha1-adrenoreceptor antagonists (or inverse agonists?) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. guidetopharmacology.org [guidetopharmacology.org]
- 5. Comparison of alpha 1-adrenergic receptor subtypes distinguished by chlorethylclonidine and WB 4101 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Structure-activity relationships in 1,4-benzodioxan-related compounds. 11. (1) reversed enantioselectivity of 1,4-dioxane derivatives in α1-adrenergic and 5-HT1A receptor binding sites recognition - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Collection - Structureâ Activity Relationships in 1,4-Benzodioxan-Related Compounds. 11. Reversed Enantioselectivity of 1,4-Dioxane Derivatives in Î±1â Adrenergic and 5â HT1A Receptor Binding Sites Recognition - Journal of Medicinal Chemistry - Figshare [figshare.com]
- 8. Structure-activity relationships in 1,4-benzodioxan-related compounds. 8.(1) {2-[2-(4-chlorobenzyloxy)phenoxy]ethyl}-[2-(2,6-dimethoxyphenoxy)ethyl]amine (clopenphendioxan) as a tool to highlight the involvement of alpha1D- and alpha1B-adrenoreceptor subtypes in the regulation of human PC-3 prostate cancer cell apoptosis and proliferation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Cytotoxicity MTT Assay Protocols and Methods | Springer Nature Experiments [experiments.springernature.com]
- 10. pdf.benchchem.com [pdf.benchchem.com]
- 11. Synthesis and biological activity of new 1,4-benzodioxan-arylpiperazine derivatives. Further validation of a pharmacophore model for alpha(1)-adrenoceptor antagonists - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. researchgate.net [researchgate.net]
- 13. Structure-activity relationships in 1,4-benzodioxan-related compounds. 9. From 1,4-benzodioxane to 1,4-dioxane ring as a promising template of novel alpha1D-adrenoreceptor antagonists, 5-HT1A full agonists, and cytotoxic agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. researchgate.net [researchgate.net]
- 15. Selectivity of benzodioxane alpha-adrenoceptor antagonists for alpha 1- and alpha 2-adrenoceptors determined by binding affinity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. Radioligand Binding to Quantify Adrenergic Receptor Expression in the Heart - PMC [pmc.ncbi.nlm.nih.gov]
- 17. giffordbioscience.com [giffordbioscience.com]
- 18. ahajournals.org [ahajournals.org]

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- 19. Radioligand binding studies of alpha 1-adrenoceptor subtypes in rat heart - PubMed [pubmed.ncbi.nlm.nih.gov]
- 20. Investigation of the subtypes of α1-adrenoceptor mediating contractions of rat vas deferens - PMC [pmc.ncbi.nlm.nih.gov]
- 21. Occupancy of alpha 1-adrenergic receptors and contraction of rat vas deferens - PubMed [pubmed.ncbi.nlm.nih.gov]
- 22. Alpha1-adrenergic antagonists block 6-nitrodopamine contractions on the rat isolated epididymal vas deferens - PubMed [pubmed.ncbi.nlm.nih.gov]
- 23. Evidence for a functional alpha 1A- (alpha 1C-) adrenoceptor mediating contraction of the rat epididymal vas deferens and an alpha 1B-adrenoceptor mediating contraction of the rat spleen - PubMed [pubmed.ncbi.nlm.nih.gov]
- 24. Identification of alpha 1-adrenoceptor subtypes in the rat vas deferens: binding and functional studies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 25. Cell sensitivity assays: the MTT assay - PubMed [pubmed.ncbi.nlm.nih.gov]

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